A Researcher's Guide to Solar Thermal Controllers: Comparing Resol Deltasol Models

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Compound of Interest

Compound Name:	*Deltasol*
CAS No.:	*3800-86-0*
Cat. No.:	*B1594966*

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For researchers, scientists, and professionals in fields requiring precise thermal regulation, selecting the right solar thermal controller is a critical decision. Beyond simple temperature differential control, research applications demand high accuracy, extensive data logging capabilities, and the flexibility to integrate with complex, custom-designed systems. This guide provides a detailed comparison of popular Resol **Deltasol** controller models and leading alternatives, focusing on the features most relevant to a research and development environment.

While direct comparative performance data from standardized experiments is not readily available in public literature, this guide summarizes key technical specifications to facilitate an informed choice. Furthermore, a detailed experimental protocol is provided for researchers wishing to conduct their own performance evaluations.

Key Performance and Feature Comparison

The following tables summarize the quantitative specifications of several Resol **Deltasol** models and selected alternatives. The **Deltasol** series offers a range of controllers from the

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straightforward BS Plus for standard systems to the highly versatile MX for complex, multi-source and multi-load applications.

Resol Deltasol Models: Technical Specifications

Feature	Resol Deltasol BS Plus	Resol Deltasol SL / SLL	Resol Deltasol MX
Temperature Sensor Inputs	4 (Pt1000)[1]	4 (Pt1000, Pt500, or KTY)[2][3]	12 (Pt1000, Pt500, or KTY)[4][5][6][7]
Specialized Sensor Inputs	None	1x V40 impulse, 1x Grundfos Direct Sensor™ (Analogue)[2]	3x V40 impulse, 4x Grundfos Direct Sensors™, 1x CS10 irradiation[4][5]
Relay Outputs	2 (Semiconductor)[1]	3-4 (Semiconductor/Potential-free)[2][3]	14 (13 Semiconductor, 1 Potential-free)[4][5][6]
PWM / 0-10V Outputs	Via adapter[8]	2 (Switchable to 0-10V)[2][3]	4 (Switchable to 0-10V)[4][9]
Pre-configured Systems	9-10[1][8]	10 (SLL) to 27 (SL)[2][3][10]	Millions of combinations via function parameterization[4]
Data Logging Interface	RESOL VBus®[1]	RESOL VBus®, MicroSD Card Slot[2][11]	RESOL VBus®, SD Card Slot[4][5][6]
Expandability	No	No	Up to 5 EM Extension Modules (45 sensors, 39 relays total)[4][6]
Heat Quantity Measurement	Yes[1][8]	Yes[2][3]	7 integrated calorimeters[6][7]

Alternative Controller Models: Technical Specifications

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Feature	Steca TR 0603mc+	Vaillant auroMATIC 620/3	Taconova TSL240
Temperature Sensor Inputs	6 (Temp or Pulse)[12]	Varies (eBUS system)	Not specified
Specialized Sensor Inputs	1x Grundfos Direct Sensor™[12]	eBUS interface for system components[13]	Not specified
Relay Outputs	3 (Partially speed-controlled)[12]	Controls 2 heating circuits[13]	Not specified
PWM / 0-10V Outputs	Yes (for HE pumps)[12]	Not specified	Not specified
Pre-configured Systems	40[12]	Yes, for solar and central heating[13]	Multiple system types (solar/heating)[14]
Data Logging Interface	SD Card[12]	eBUS interface (requires vrDIALOG software)[15]	Not specified
Expandability	Yes, with extension and heating circuit modules[12]	Yes, via eBUS[13]	Not specified
Heat Quantity Measurement	Yes (via various sensor types)[12]	Yes[15][16]	Not specified

In-Depth Analysis for Research Applications

For a research context, the key differentiators are data accessibility, sensor compatibility, and system flexibility.

- Resol **Deltasol** BS Plus: An entry-level controller suitable for simple experimental setups with one or two collector fields and storage tanks.[1][17] Its primary limitation for research is the lack of onboard data logging (requires an external VBus® datalogger) and limited I/O.[1]

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- Resol **Deltasol** SL/SLL: These models represent a significant step up, offering integrated data logging via a MicroSD card, which is a major advantage for researchers who need to easily access and analyze performance data.[2][11] The inclusion of PWM outputs and specialized sensor inputs provides greater control and measurement accuracy for systems with high-efficiency pumps.[2][3]

- Resol **Deltasol** MX: This is the flagship model designed for maximum flexibility.[4] With a vast number of inputs and outputs, extensive expandability, and multiple integrated calorimeters, the MX is ideal for complex, multi-faceted research projects, such as those involving multiple energy sources (solar, heat pumps, boilers) and various thermal loads.[4][6][7] The ability to parameterize functions rather than rely solely on pre-configured layouts allows for truly custom hydraulic designs.[4]

- Alternatives (Steca, Vaillant): Competitors like Steca and Vaillant also offer advanced features. The Steca TR 0603mc+ is notable for its modularity and large number of pre-programmed systems.[12] Vaillant's auroMATIC series is designed for tight integration with their heating systems and uses a proprietary eBUS for communication, which could be a limiting factor unless the entire experimental setup uses Vaillant components.[13]

Experimental Section

Proposed Experimental Protocol for Controller Performance Comparison

To objectively evaluate the performance of different solar thermal controllers, a standardized experimental setup and protocol are essential. This methodology is designed to test the controller's accuracy, responsiveness, and overall efficiency in managing a solar thermal system.

Objective: To compare the thermal energy yield and parasitic electricity consumption of a standardized solar thermal system when managed by different electronic controllers.

Materials:

- Calibrated solar thermal collector array.

- Insulated thermal storage tank with known volume and heat loss coefficient.

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- High-precision temperature sensors (e.g., 4-wire Pt1000) for collector inlet/outlet and multiple tank levels.
- Calibrated flow meter (e.g., ultrasonic or vortex type).
- A variable-speed circulation pump compatible with PWM/0-10V signals.
- A pyranometer to measure solar irradiance.
- An ambient temperature sensor.
- High-resolution power meters for all AC-powered components (pump, controller).
- A central data acquisition system (DAQ) independent of the controller being tested.
- The solar controllers to be tested (e.g., **Deltasol** SL, **Deltasol** MX).

Methodology:

- System Assembly: Construct a standard solar thermal circuit as depicted in the workflow diagram below. Ensure all sensors for the independent DAQ are installed adjacent to the controller's own sensors at the collector and tank.
- Sensor Calibration: Calibrate all temperature sensors and the flow meter against a certified reference before installation.
- Controller Installation & Configuration: Install the first controller and configure it according to the manufacturer's instructions for the specific system layout. Set key parameters (e.g., switch-on temperature differential ΔT-on, switch-off differential ΔT-off, max tank temperature) to identical values across all controllers to be tested.
- Testing Period: Run the system for a minimum of three consecutive clear sky days for each controller to ensure data repeatability and minimize the effects of variable weather.
- Data Logging:
  - Using the controller's internal data logging function (if available), log all available parameters (sensor temperatures, pump speed, relay status, calculated heat quantity) at

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the highest possible frequency (e.g., 1-minute intervals).

- Simultaneously, use the independent DAQ to log data from the high-precision sensors, pyranometer, and power meters at a higher frequency (e.g., 10-second intervals).

- Controller Swap-out: After the testing period for one controller is complete, allow the system to return to a baseline thermal state (e.g., overnight). Replace the controller with the next model to be tested, ensuring identical parameter settings. Repeat steps 4 and 5.

- Data Analysis:
  - Calculate the total solar energy available using the pyranometer data.
  - Calculate the actual thermal energy delivered to the tank using the data from the independent DAQ (flow rate and collector inlet/outlet temperatures).
  - Calculate the parasitic energy consumption from the power meter data.
  - Compare the thermal energy yield and parasitic consumption for each controller under similar solar irradiance and ambient temperature profiles.
  - Analyze the controller's responsiveness by comparing the timing of pump activation/deactivation with the ΔT values recorded by the independent DAQ.
  - Compare the heat quantity calculated by the controller with the value calculated from the independent DAQ to assess its internal measurement accuracy.

Visualizations

System and Data Logic

The following diagrams illustrate a typical experimental workflow and the logical relationship of components in a research-grade solar thermal system.

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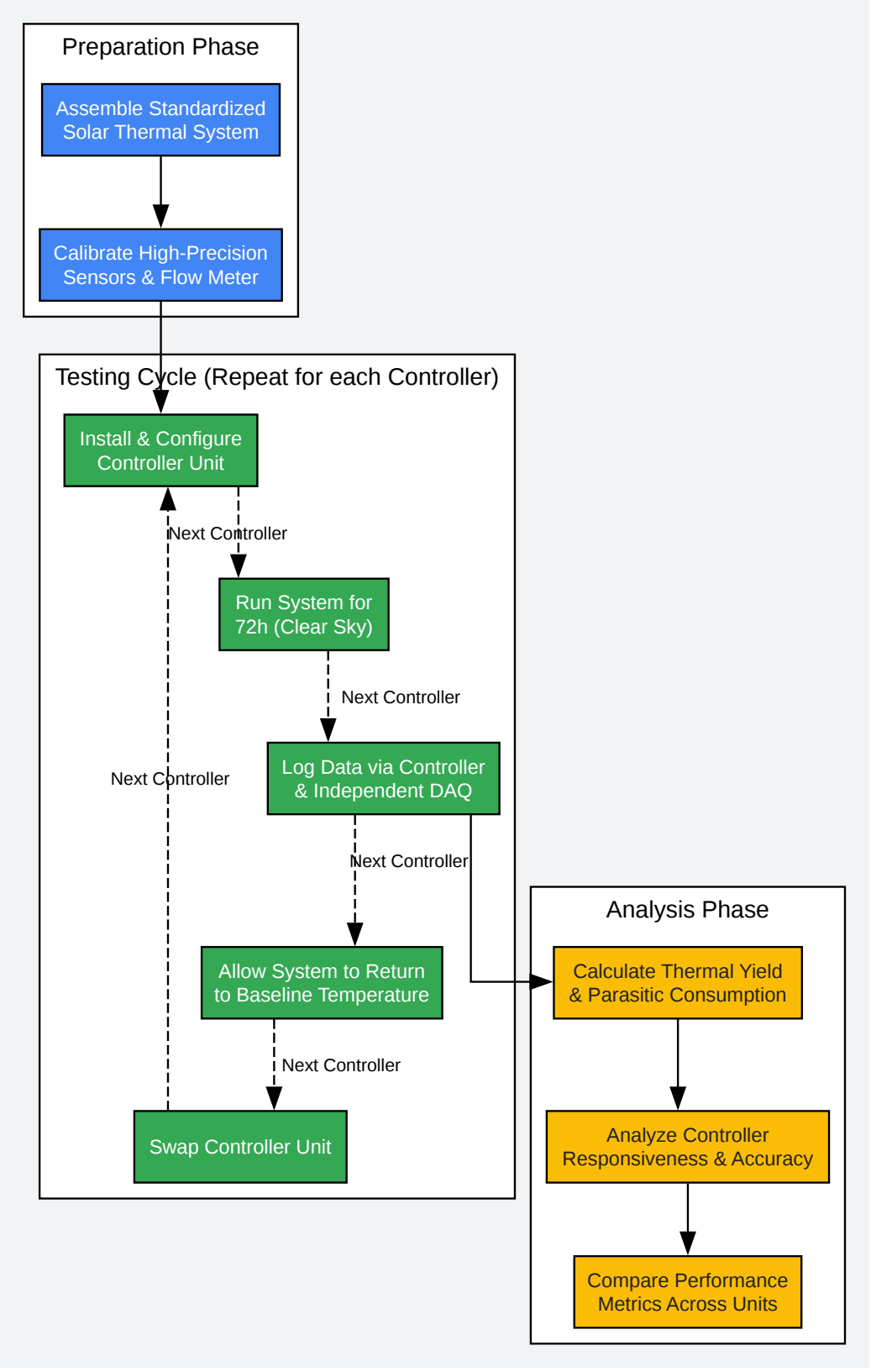

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Caption: Workflow for comparative analysis of solar controllers.

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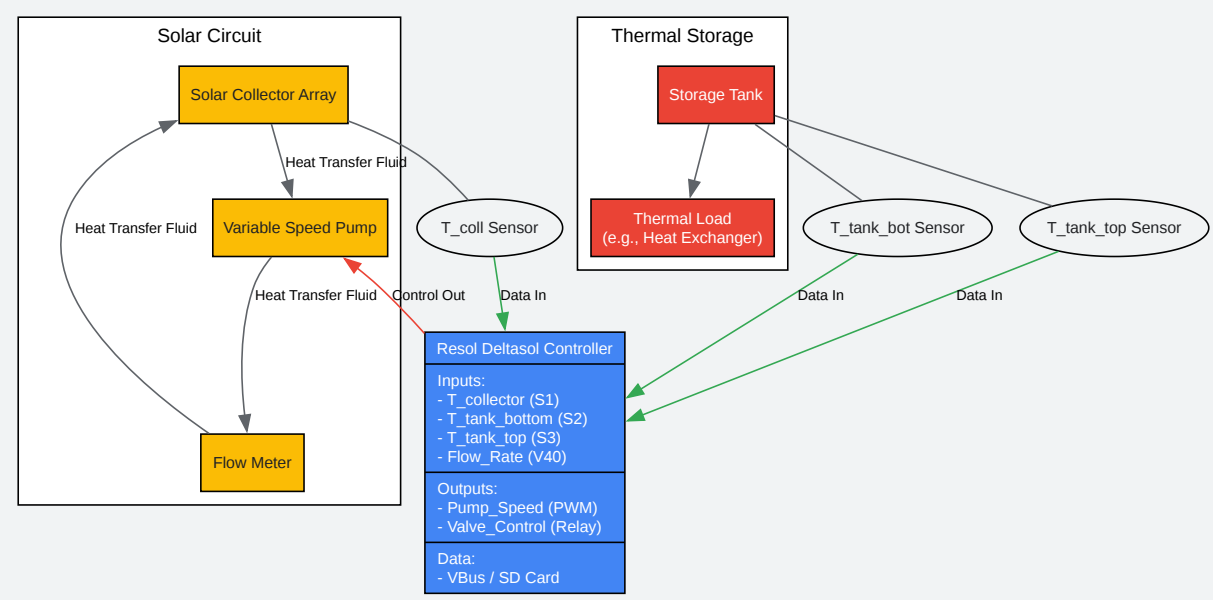

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Caption: Logical diagram of a controller in a solar thermal system.

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